

head-to-head comparison of 6-Hydroxykaempferol with established drugs in preclinical models

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Compound of Interest

Compound Name: 6-Hydroxykaempferol

Cat. No.: B1588450

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6-Hydroxykaempferol: A Preclinical Head-to-Head Comparison with Established Therapeutics

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the preclinical performance of **6-Hydroxykaempferol** and its related compounds against established drugs in therapeutic areas such as thrombosis, oncology, inflammation, and neurodegeneration. The content is based on available experimental data, highlighting both direct and indirect evidence of its potential.

Anti-Thrombotic Effects: A Direct Comparison with Aspirin

A preclinical study utilizing a zebrafish thrombosis model has directly compared a glycoside of **6-Hydroxykaempferol**, specifically **6-hydroxykaempferol 3,6-di-O-glucoside-7-O-glucuronide** (HGG), with the established anti-platelet drug, aspirin. The findings suggest that HGG possesses potent anti-thrombotic activity comparable to that of aspirin.^[1]

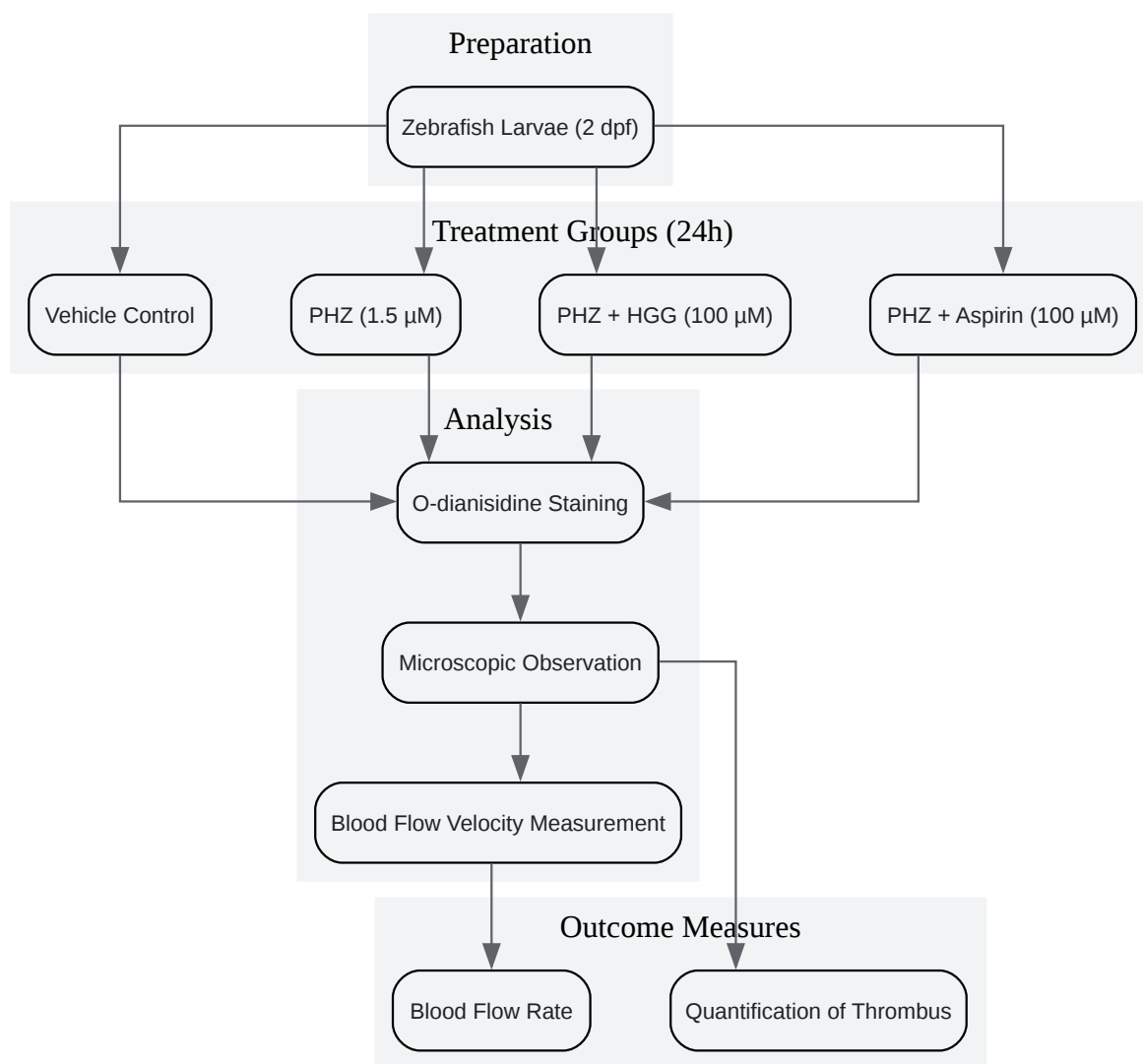
Comparative Efficacy in a Zebrafish Thrombosis Model

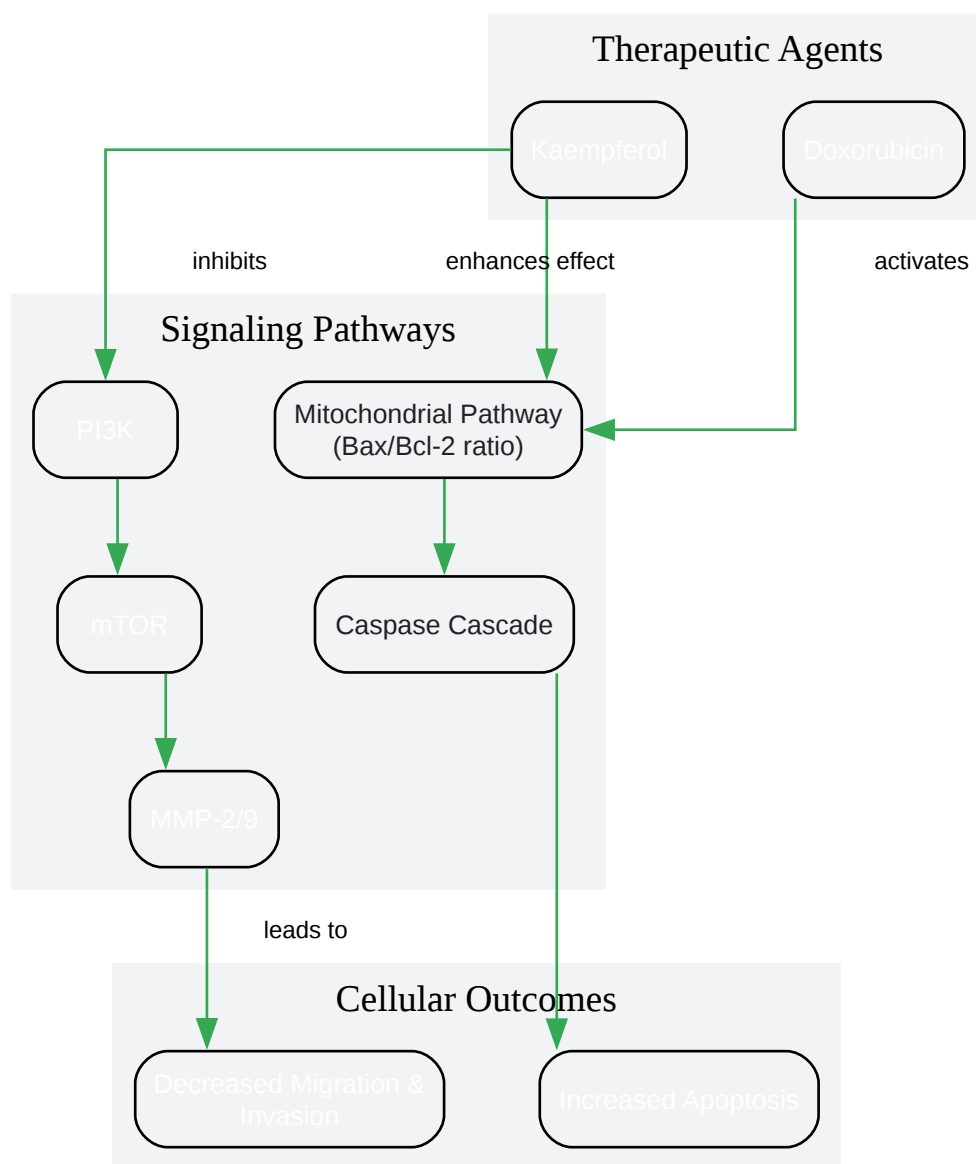
Parameter	6-Hydroxykaempferol Glycoside (HGG) (100 µM)	Aspirin (100 µM)	Phenylhydrazine (PHZ)-Induced Control
Blood Flow Rate	Significantly increased, comparable to aspirin	Significantly increased	Reduced blood flow
Thrombus Formation	Significantly inhibited	Significantly inhibited	Pronounced thrombus formation

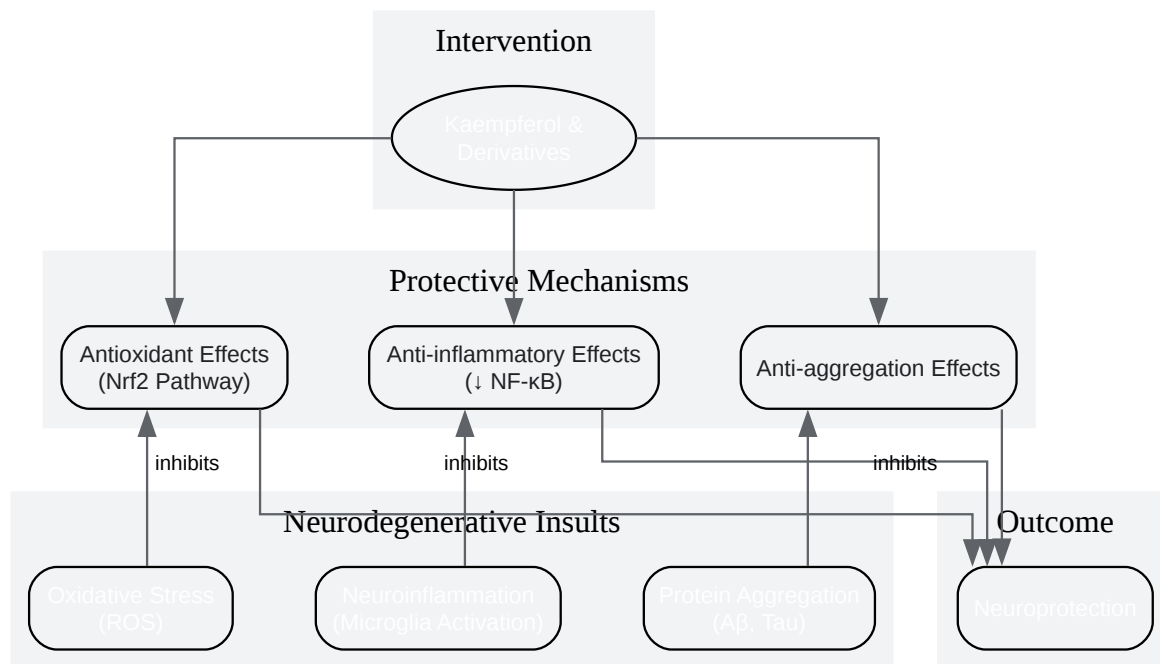
Experimental Protocol: Phenylhydrazine (PHZ)-Induced Zebrafish Thrombosis Model

- Animal Model: Zebrafish larvae at 2 days post-fertilization (dpf).[2]
- Induction of Thrombosis: Larvae were treated with 1.5 µM phenylhydrazine (PHZ) for 24 hours to induce thrombosis.[2]
- Drug Administration: HGG and aspirin were administered by direct soaking in the fish water at a concentration of 100 µM during the 24-hour PHZ treatment period.[1]
- Assessment of Thrombosis: Thrombus formation in the caudal vein was visually inspected under a microscope.[1] Red blood cell (RBC) aggregation and accumulation were quantified using O-dianisidine staining, which stains hemoglobin.[1][3]
- Blood Flow Measurement: Blood flow velocity in the tail vein was measured to assess the extent of vascular occlusion.[1]

Experimental Workflow: Zebrafish Thrombosis Assay







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